

# Technical Guide: 2,4-Dimethyl-3-pentanol

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## Compound of Interest

Compound Name: 2,4-Dimethyl-3-pentanol

Cat. No.: B146734

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive technical overview of **2,4-dimethyl-3-pentanol**, a secondary alcohol also known as diisopropyl carbinol. It details the compound's chemical and physical properties, common synthesis protocols, and its applications, particularly as a resolving agent and in organic synthesis. This guide includes structured data tables for key properties and detailed experimental workflows visualized using diagrams to facilitate understanding and replication in a research setting.

## Chemical Properties and Identification

**2,4-Dimethyl-3-pentanol** is a branched-chain aliphatic alcohol. Its structure consists of a five-carbon pentane chain with methyl groups at positions 2 and 4, and a hydroxyl group at position 3. Due to the chiral center at the third carbon, it can exist as a racemic mixture or as separate enantiomers.

Table 1: Physicochemical Properties of **2,4-Dimethyl-3-pentanol**

Property	Value
IUPAC Name	<b>2,4-Dimethyl-3-pentanol</b>
Synonyms	Diisopropyl carbinol, Diisopropylcarbinol
CAS Number	600-36-2
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O
Molecular Weight	116.20 g/mol
Boiling Point	139-141 °C
Melting Point	-70 °C
Density	0.826 g/mL at 25 °C

| Appearance | Colorless liquid |

## Synthesis Protocols

The most common laboratory synthesis of **2,4-dimethyl-3-pentanol** is through the Grignard reaction, which involves the reaction of a Grignard reagent with an appropriate aldehyde.

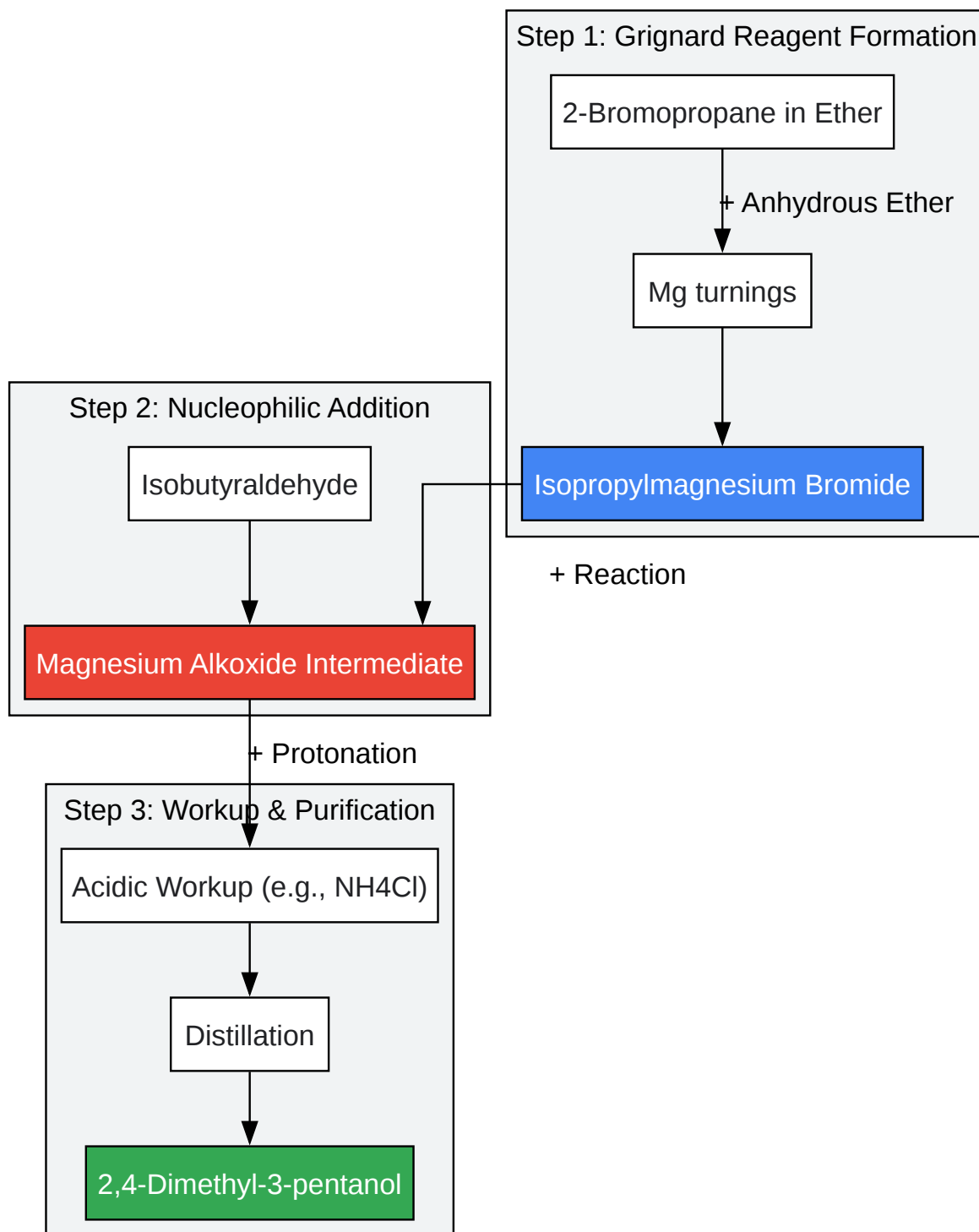
### Grignard Synthesis of 2,4-Dimethyl-3-pentanol

Principle: This protocol outlines the synthesis via the reaction of isopropylmagnesium bromide (a Grignard reagent) with isobutyraldehyde. The Grignard reagent acts as a nucleophile, attacking the electrophilic carbonyl carbon of the aldehyde. A subsequent acidic workup protonates the resulting alkoxide to yield the final alcohol product.

Experimental Protocol:

- Preparation of Grignard Reagent:
  - In a flame-dried, three-necked flask equipped with a dropping funnel, condenser, and magnetic stirrer, place magnesium turnings.
  - Add a small volume of anhydrous diethyl ether.

- Slowly add a solution of 2-bromopropane in anhydrous diethyl ether to the flask. An iodine crystal may be added to initiate the reaction.
- Maintain a gentle reflux by controlling the addition rate. After the addition is complete, continue to stir the mixture for an additional 30 minutes to ensure complete formation of isopropylmagnesium bromide.
- Reaction with Aldehyde:
  - Cool the Grignard reagent solution in an ice bath.
  - Slowly add a solution of isobutyraldehyde (2-methylpropanal) in anhydrous diethyl ether from the dropping funnel.
  - Control the addition rate to maintain a gentle reflux.
  - After the addition is complete, remove the ice bath and stir the mixture at room temperature for 1 hour.
- Workup and Purification:
  - Pour the reaction mixture slowly over crushed ice and acidify with a saturated aqueous solution of ammonium chloride ( $\text{NH}_4\text{Cl}$ ) or dilute sulfuric acid ( $\text{H}_2\text{SO}_4$ ) to dissolve the magnesium salts.
  - Transfer the mixture to a separatory funnel. Separate the ethereal layer.
  - Extract the aqueous layer two more times with diethyl ether.
  - Combine the organic extracts and wash them with a saturated sodium bicarbonate solution, followed by brine.
  - Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ).
  - Filter to remove the drying agent and remove the solvent by rotary evaporation.
  - Purify the crude product by fractional distillation to obtain pure **2,4-dimethyl-3-pentanol**.



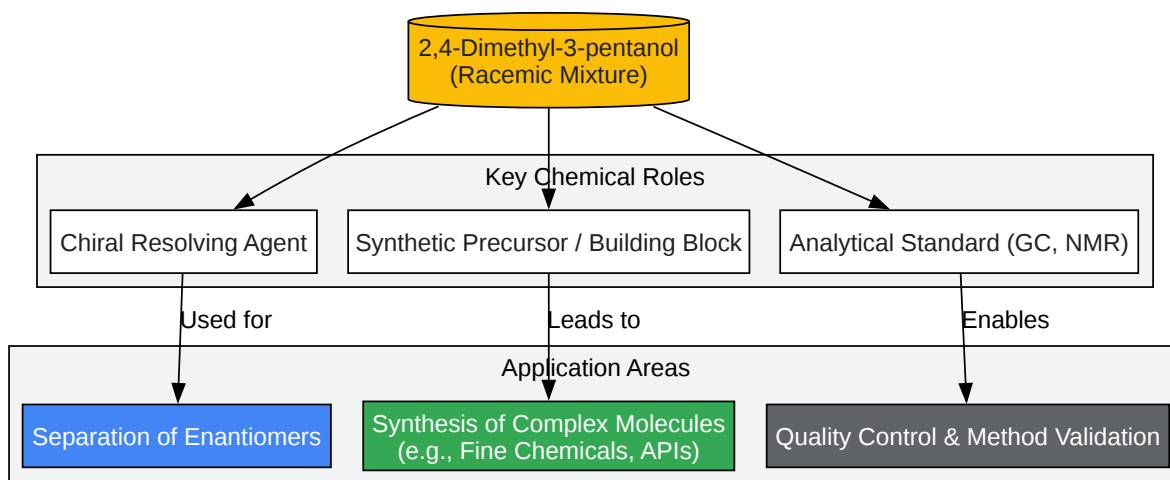
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Caption: Workflow for the Grignard synthesis of **2,4-dimethyl-3-pentanol**.

## Applications in Drug Development and Research

While not a therapeutic agent itself, **2,4-dimethyl-3-pentanol** serves as a valuable intermediate and tool in organic chemistry and drug development.

- **Chiral Resolving Agent:** The enantiomers of **2,4-dimethyl-3-pentanol** can be used to resolve racemic mixtures of chiral acids. The principle involves forming diastereomeric esters that can be separated by physical means like crystallization or chromatography, followed by hydrolysis to recover the enantiomerically pure acid.
- **Precursor in Synthesis:** It serves as a building block for more complex molecules. The hydroxyl group can be converted into various functional groups, and its bulky alkyl structure can introduce specific steric properties into a target molecule.
- **Reference Standard:** In analytical chemistry, it can be used as a reference standard in techniques like Gas Chromatography (GC) and Nuclear Magnetic Resonance (NMR) spectroscopy.



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Caption: Logical relationships of **2,4-dimethyl-3-pentanol**'s applications.

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